

An In-depth Technical Guide to (3Z)-3-methylhexa-1,3,5-triene

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Compound of Interest

Compound Name: 2-Methyl-1,3,5-hexatriene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(3Z)-3-methylhexa-1,3,5-triene, a member of the conjugated triene family, is a volatile organic compound with a structure lending itself to a variety of chemical transformations. Its IUPAC name is (3Z)-3-methylhexa-1,3,5-triene[1][2]. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and potential relevance in research and development, particularly for professionals in the chemical and pharmaceutical sciences. The conjugated system of double bonds in this molecule is a key feature, influencing its spectroscopic properties, conformational behavior, and chemical reactivity.

Physicochemical and Spectroscopic Data

The properties of (3Z)-3-methylhexa-1,3,5-triene are summarized in the tables below. These data are crucial for its identification, purification, and handling in a laboratory setting.

Table 1: Physical and Chemical Properties

Property	Value	Source
IUPAC Name	(3Z)-3-methylhexa-1,3,5-triene	[1][2]
Molecular Formula	C ₇ H ₁₀	[1]
Molecular Weight	94.15 g/mol	[1]
XLogP3	3.1	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	0	[1]
Rotatable Bond Count	2	[1]
Exact Mass	94.078250319 Da	[1]
Complexity	96.6	[1]

Table 2: Spectroscopic Data

Spectroscopic Technique	Data	Source
¹³ C NMR	A spectrum is available in spectral databases.	[1]
Mass Spectrometry (for (E)-isomer)	Key fragments and molecular ion peak data are available in the NIST WebBook.	[3]

Synthesis of (3Z)-3-methylhexa-1,3,5-triene

The synthesis of conjugated trienes can be achieved through various methods, with the Wittig reaction being a prominent and versatile approach for forming carbon-carbon double bonds with good stereochemical control. Below is a detailed, generalized protocol for the synthesis of a (Z)-alkene using a non-stabilized Wittig ylide, which can be adapted for the synthesis of (3Z)-3-methylhexa-1,3,5-triene.

Experimental Protocol: Wittig Reaction for (Z)-Alkene Synthesis

This protocol outlines the general steps to synthesize a (Z)-alkene from an aldehyde and a phosphonium ylide.

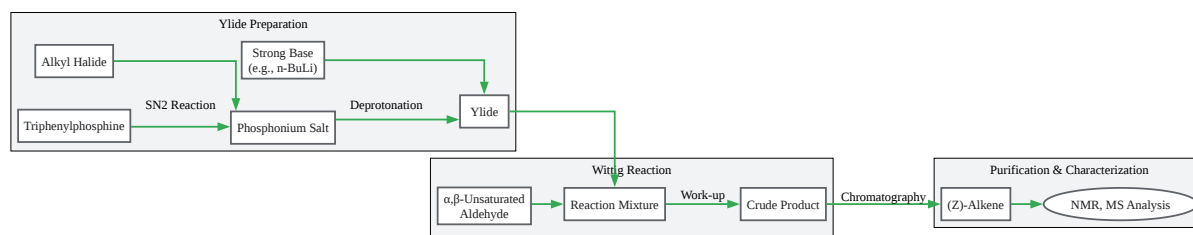
Materials:

- Triphenylphosphine
- An appropriate alkyl halide (e.g., 1-bromopropane to form the propyl ylide)
- A strong base (e.g., n-butyllithium in THF)
- An appropriate α,β -unsaturated aldehyde (e.g., crotonaldehyde)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Standard glassware for anhydrous reactions (Schlenk line, oven-dried flasks, etc.)
- Deuterated chloroform (CDCl_3) for NMR analysis
- Silica gel for column chromatography

Procedure:

- **Preparation of the Phosphonium Salt:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve triphenylphosphine in an anhydrous solvent like toluene. Add the alkyl halide (e.g., 1-bromopropane) and reflux the mixture for several hours to overnight. The phosphonium salt will precipitate out and can be collected by filtration, washed with a non-polar solvent like hexane, and dried under vacuum.
- **Generation of the Ylide:** Suspend the dried phosphonium salt in anhydrous THF or diethyl ether under an inert atmosphere at 0 °C. To this suspension, add a strong base such as n-butyllithium dropwise while maintaining the temperature. The solution will typically turn a deep red or orange color, indicating the formation of the ylide.

- **Wittig Reaction:** Cool the ylide solution to $-78\text{ }^{\circ}\text{C}$ (dry ice/acetone bath). Slowly add a solution of the α,β -unsaturated aldehyde (e.g., crotonaldehyde) in the same anhydrous solvent. The reaction mixture is typically stirred at this low temperature for a few hours and then allowed to warm to room temperature overnight.
- **Work-up and Purification:** Quench the reaction by adding a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the solvent under reduced pressure. The crude product will contain the desired alkene and triphenylphosphine oxide. Purify the product by column chromatography on silica gel using a non-polar eluent (e.g., hexane or a hexane/ethyl acetate mixture).
- **Characterization:** Characterize the purified product using ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and stereochemistry.



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A generalized workflow for the synthesis of a (Z)-alkene via the Wittig reaction.

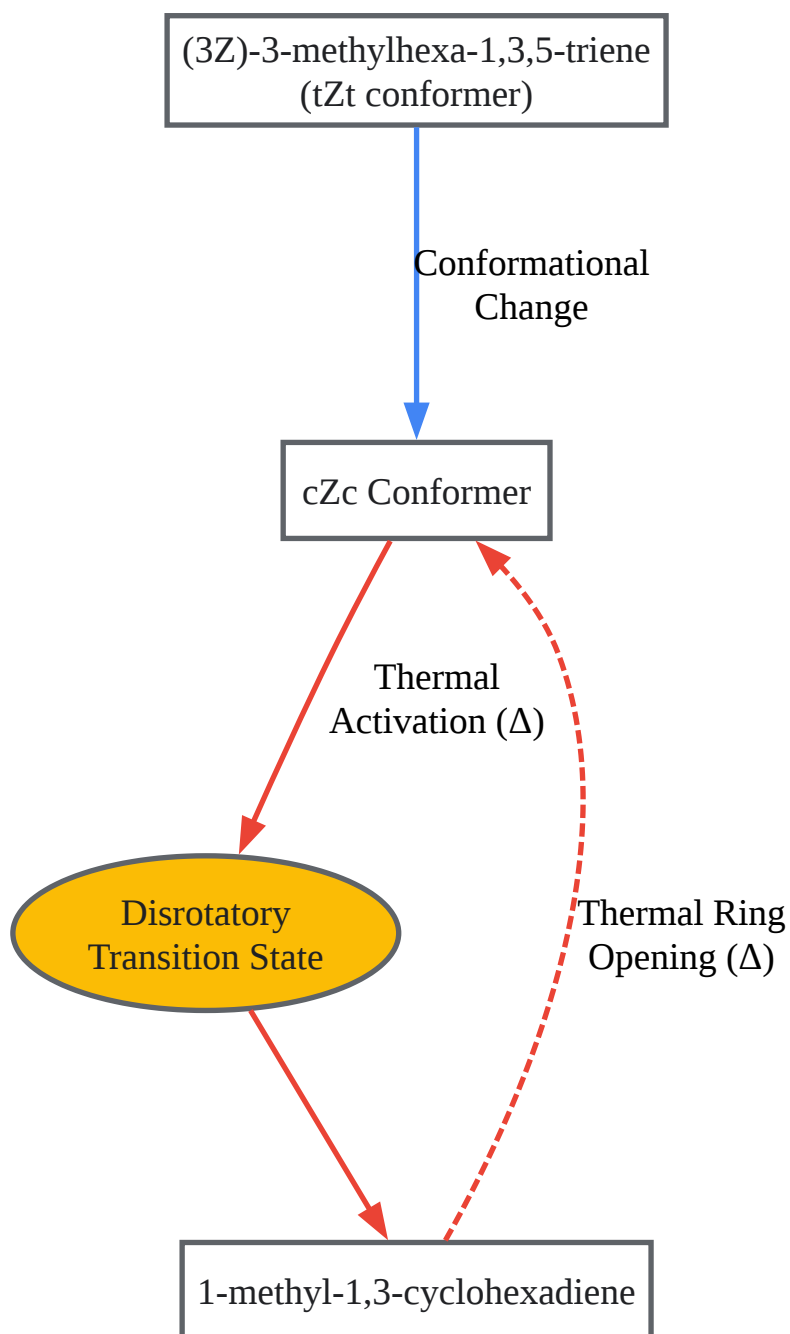
Chemical Reactivity

The conjugated π -system of (3Z)-3-methylhexa-1,3,5-triene dictates its reactivity, making it susceptible to various pericyclic reactions, including electrocyclizations and cycloadditions.

Electrocyclic Reactions

Under thermal or photochemical conditions, conjugated trienes can undergo a reversible 6π -electrocyclic reaction to form a cyclohexadiene derivative. The stereochemistry of this reaction is governed by the Woodward-Hoffmann rules. For a 6π system, the thermal reaction proceeds in a disrotatory fashion, while the photochemical reaction occurs in a conrotatory manner.

The conformational equilibrium of the triene is a critical factor in these reactions. For (3Z)-3-methyl-1,3,5-hexatriene, the tZt rotamer (trans about the C1-C2 and C4-C5 single bonds) is the predominant conformation^[4]. For the electrocyclic ring-closure to occur, the triene must adopt a more strained s-cis,s-cis (cZc) conformation.



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Thermal 6 π -electrocyclization of (3Z)-3-methylhexa-1,3,5-triene.

Relevance in Drug Development and Research

While specific biological activities of (3Z)-3-methylhexa-1,3,5-triene are not widely reported, the conjugated triene motif is present in various natural products with significant biological

activities. For instance, fostriecin, a natural product containing a conjugated triene, is a potent inhibitor of protein phosphatases and has shown antitumor activity[5].

Furthermore, studies have shown that certain conjugated trienoic fatty acids exhibit cytotoxic effects on tumor cells[4][6][7]. This suggests that molecules containing a conjugated triene system could be of interest in the development of new therapeutic agents. The methyl substituent can also play a crucial role in modulating the biological activity and pharmacokinetic properties of a molecule, a concept often referred to as the "magic methyl" effect in medicinal chemistry.

Conclusion

(3Z)-3-methylhexa-1,3,5-triene is a molecule with interesting structural and chemical features. Its synthesis can be approached through established methods like the Wittig reaction, and its reactivity is dominated by the chemistry of its conjugated π -system, particularly pericyclic reactions. While its direct biological applications are not yet well-defined, the presence of the conjugated triene motif in bioactive natural products and the known cytotoxicity of related compounds suggest that it could serve as a valuable scaffold or intermediate for the synthesis of new chemical entities with potential therapeutic applications. This guide provides a foundational understanding for researchers and professionals working with this and related conjugated systems.

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References

- 1. Synthesis of 2- and 7- Substituted C19 Steroids Having a 1,4,6-Triene or 1,4-Diene Structure and Their Cytotoxic Effects on T47D and MDA-MB231 Breast Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 1,3,5-Hexatriene, 3-methyl-, (Z)- | C7H10 | CID 5367389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3,5-Hexatriene, 3-methyl-, (E)- [webbook.nist.gov]

- 4. Preparation and fractionation of conjugated trienes from alpha-linolenic acid and their growth-inhibitory effects on human tumor cells and fibroblasts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Fostriecin - Wikipedia [en.wikipedia.org]
- 6. Cytotoxic effect of conjugated trienoic fatty acids on mouse tumor and human monocytic leukemia cells. | Sigma-Aldrich [sigmaaldrich.com]
- 7. Synthesis of 2- and 7-substituted C19 steroids having a 1,4,6-triene or 1,4-diene structure and their cytotoxic effects on T47D and MDA-MB231 breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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